

Epetraborole spectrum of activity against Gram-negative bacteria

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Compound of Interest

Compound Name: *Epetraborole*

Cat. No.: *B1504100*

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An In-depth Technical Guide on the Spectrum of Activity of **Epetraborole** Against Gram-negative Bacteria

Introduction

Epetraborole (EBO) is a novel, boron-containing small molecule antibiotic with a unique mechanism of action.^{[1][2]} It is an inhibitor of bacterial leucyl-tRNA synthetase (LeuRS), an essential enzyme required for protein synthesis.^{[1][3][4][5]} By targeting LeuRS, **epetraborole** effectively halts the process of attaching leucine to its corresponding transfer RNA (tRNA), thereby blocking the production of proteins and inhibiting bacterial growth.^{[2][4][5]} This distinct mechanism provides a promising avenue for treating infections caused by various bacterial pathogens, including a range of Gram-negative bacteria.^{[3][4]} Initially developed for complicated urinary tract and intra-abdominal infections, its development for these indications was halted due to the emergence of resistance in a Phase II trial.^{[3][6][7]} However, **epetraborole** continues to be evaluated for other challenging infections, such as those caused by nontuberculous mycobacteria (NTM) and *Burkholderia pseudomallei*, the causative agent of melioidosis.^{[1][3][5]} This guide provides a detailed overview of its in vitro activity against key Gram-negative bacteria, the experimental protocols used for its evaluation, and a visualization of its mechanism of action.

In Vitro Spectrum of Activity

Epetraborole has demonstrated potent in vitro activity against a variety of clinically significant Gram-negative bacteria. The following tables summarize the Minimum Inhibitory Concentration

(MIC) data from various studies. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.

Table 1: Epetraborole MIC Values for Quality Control and Specific Strains

Bacterial Species	Strain	MIC (µg/mL)	Reference
Escherichia coli	ATCC 25922	0.5 - 4	[8]
Pseudomonas aeruginosa	ATCC 27853	0.5 - 4	[8]
Pseudomonas aeruginosa	ATCC 27853	2	[3][5]
Burkholderia pseudomallei	1026b	1	[9]

Table 2: Epetraborole MIC₅₀ and MIC₉₀ Values for Key Gram-negative Pathogens

MIC₅₀ and MIC₉₀ represent the MIC values required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Bacterial Species	Isolate Type	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
<i>Pseudomonas aeruginosa</i>	Wild-type & Carbapenem-resistant	2	8	[2]
<i>Klebsiella pneumoniae</i>	Not Specified	1	2	[2]
<i>Acinetobacter baumannii</i>	Not Specified	2	8	[2]
<i>Acinetobacter baumannii</i>	Multidrug-resistant	8	16	[2]
<i>Stenotrophomonas maltophilia</i>	Not Specified	2	4	[2]
<i>Burkholderia cepacia</i>	Not Specified	8	32	[2]
<i>Burkholderia pseudomallei</i>	Diverse Clinical Panel	1 (mode)	4 (range)	[3]

Experimental Protocols

The in vitro activity of **epetraborole** is typically determined using standardized antimicrobial susceptibility testing methods, primarily broth microdilution, in accordance with guidelines established by the Clinical and Laboratory Standards Institute (CLSI).[3][5][10][11][12]

Broth Microdilution Method

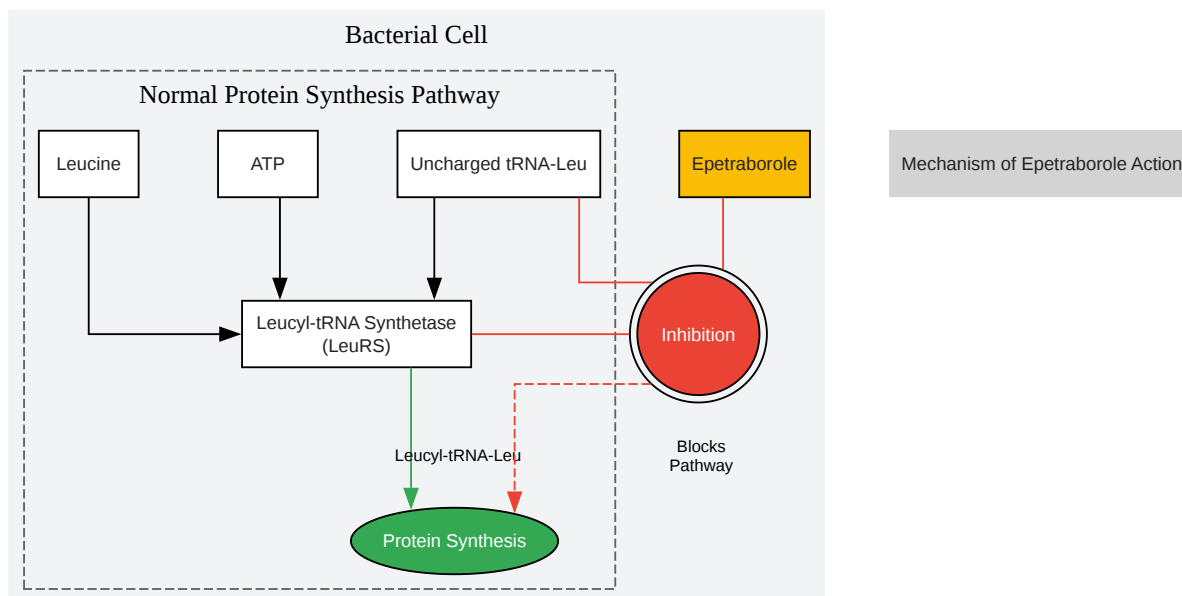
- Media Preparation: Cation-Adjusted Mueller-Hinton Broth (CAMHB) is the standard medium used for susceptibility testing of non-fastidious, rapidly growing aerobic bacteria.[3][5]
- Inoculum Preparation:
 - Bacterial isolates are grown on an appropriate agar medium to obtain fresh, pure colonies.

- A suspension of the bacterial growth is prepared in a sterile saline or broth to match the turbidity of a 0.5 McFarland standard.
- This suspension is then further diluted in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well of the microtiter plate.[5]
- Drug Dilution: **Epetraborole** is serially diluted in the microtiter plate to cover a range of concentrations, typically from 0.03 to 64 $\mu\text{g/mL}$. [3][5]
- Incubation: The inoculated plates are incubated at 37°C for 18-24 hours under ambient air conditions. [3][5]
- MIC Determination: Following incubation, the plates are visually inspected for bacterial growth. The MIC is recorded as the lowest concentration of **epetraborole** that completely inhibits visible growth. Quality control strains, such as E. coli ATCC 25922 and P. aeruginosa ATCC 27853, are included in each run to ensure the accuracy and reproducibility of the results. [5][9]

Visualizations

Mechanism of Action

Epetraborole's mechanism of action involves the inhibition of leucyl-tRNA synthetase (LeuRS) through a unique oxaborole tRNA-trapping (OBORT) mechanism. [4][13] The boron atom in **epetraborole** forms a stable adduct with the terminal adenosine of uncharged tRNA^{Leu}, and this complex then binds to the editing site of the LeuRS enzyme, effectively trapping it and preventing the synthesis of leucyl-tRNA^{Leu}, which is essential for protein synthesis. [4][5][13]

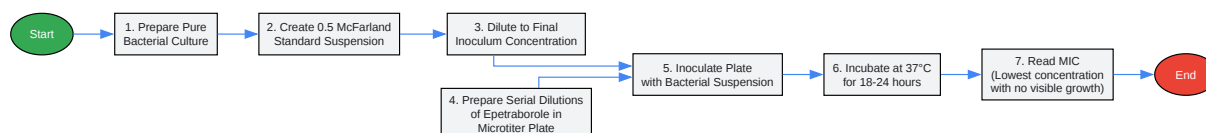


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Caption: Mechanism of **Epetraborole** Action

Experimental Workflow

The following diagram illustrates the key steps in the broth microdilution method used to determine the MIC of **epetraborole**.



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Caption: Broth Microdilution Workflow

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